

# Epiandrosterone Sulfate Sodium Salt-d5: A Technical Guide to Stability and Storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Epiandrosterone Sulfate Sodium Salt-d5*

Cat. No.: *B15556584*

[Get Quote](#)

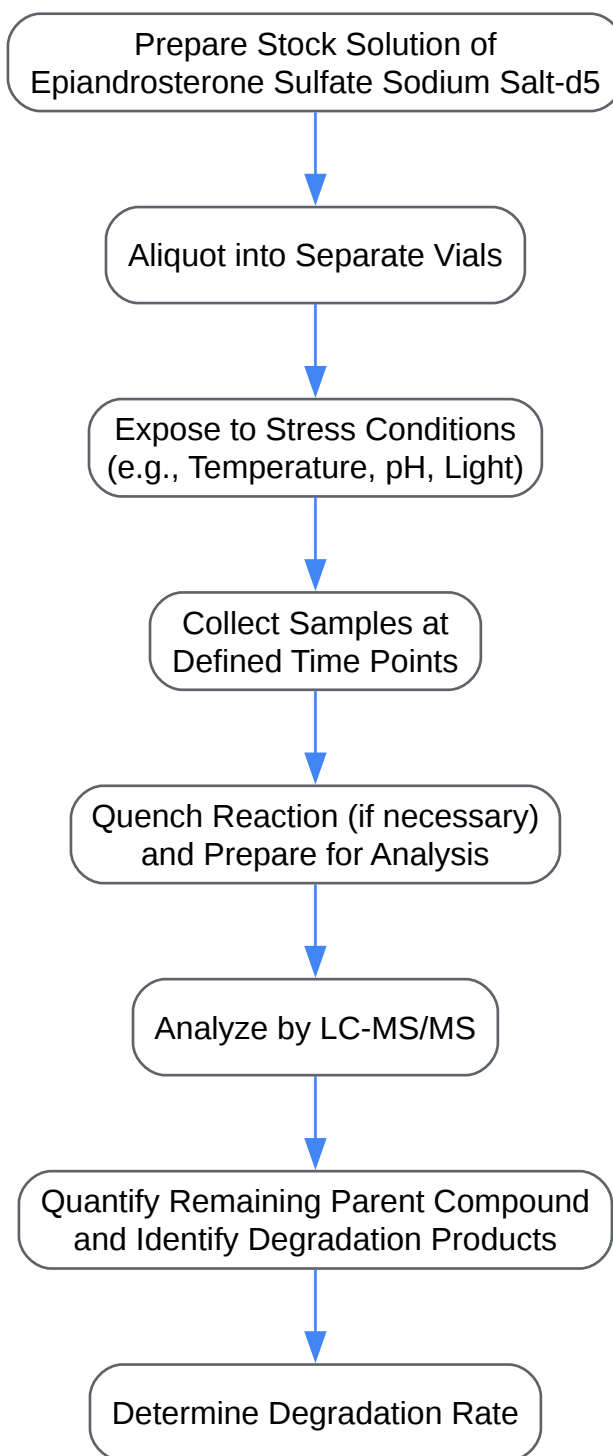
For Researchers, Scientists, and Drug Development Professionals

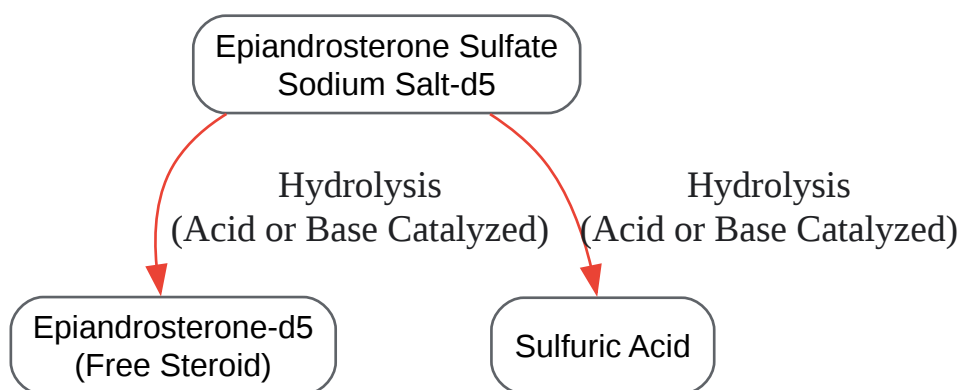
This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Epiandrosterone Sulfate Sodium Salt-d5**. The information presented herein is critical for ensuring the integrity and reliability of this compound in research and development settings.

## Core Concepts and Molecular Structure

Epiandrosterone Sulfate is an endogenous steroid sulfate, a sulfated form of the steroid epiandrosterone. The deuterated (d5) version is a stable isotope-labeled compound frequently used as an internal standard in mass spectrometry-based analyses. Understanding the inherent stability of steroid sulfates is fundamental to its proper handling and storage.

Below is a generalized structure of a steroid sulfate, illustrating the core steroid nucleus and the sulfate group.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Epiandrosterone Sulfate Sodium Salt-d5: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556584#epiandrosterone-sulfate-sodium-salt-d5-stability-and-storage-conditions\]](https://www.benchchem.com/product/b15556584#epiandrosterone-sulfate-sodium-salt-d5-stability-and-storage-conditions)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)